

physical and chemical properties of methyl 9H-xanthene-9-carboxylate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: methyl 9H-xanthene-9-carboxylate

Cat. No.: B1580962

[Get Quote](#)

An In-depth Technical Guide to Methyl 9H-xanthene-9-carboxylate

For Researchers, Scientists, and Drug Development Professionals

Introduction

Methyl 9H-xanthene-9-carboxylate is a heterocyclic organic compound featuring a xanthene core functionalized with a methyl carboxylate group at the 9-position. The xanthene scaffold is a "privileged structure" in medicinal chemistry, known to interact with a variety of biological targets. While the broader class of xanthene derivatives has been extensively studied for its diverse pharmacological activities, including antimicrobial, antiviral, anti-inflammatory, and anticancer properties, specific research on **methyl 9H-xanthene-9-carboxylate** is less prevalent.^[1] This guide provides a comprehensive overview of the known physical and chemical properties of **methyl 9H-xanthene-9-carboxylate**, detailed experimental protocols for its synthesis and characterization, and a discussion of its potential, yet largely unexplored, role in research and drug development.

Physical and Chemical Properties

The physical and chemical properties of **methyl 9H-xanthene-9-carboxylate** are summarized in the tables below. These data have been compiled from various sources, including experimental reports and computational predictions.

General and Physical Properties

Property	Value	Source
Molecular Formula	C ₁₅ H ₁₂ O ₃	PubChem
Molecular Weight	240.25 g/mol	PubChem
Melting Point	360.7 K (87.55 °C)	[2]
Boiling Point (Predicted)	331.5 ± 41.0 °C at 760 mmHg	ChemSrc
Density (Predicted)	1.2 ± 0.1 g/cm ³	ChemSrc
Appearance	Colorless crystals	[2]

Spectroscopic Data

Spectroscopy	Data	Source
¹ H NMR	Data available in spectral databases.	PubChem
¹³ C NMR	Data available in spectral databases.	PubChem
FTIR	KBr Wafer technique, data available in spectral databases.	PubChem
Mass Spectrometry	Experimental GC-MS data available. Top 5 Peaks (m/z): 196 (99.99), 168 (98.70), 197 (27.00), 84 (20.10), 63 (17.70).	PubChem

Crystallographic Data

The crystal structure of **methyl 9H-xanthene-9-carboxylate** has been determined by single-crystal X-ray diffraction.[2]

Parameter	Value
Crystal System	Monoclinic
Space Group	C2/c
a	25.6601 (16) Å
b	5.7624 (3) Å
c	15.7578 (9) Å
β	92.933 (4)°
Volume	2327.0 (2) Å ³
Z	8

Experimental Protocols

Synthesis of Methyl 9H-xanthene-9-carboxylate via Transesterification

Methyl 9H-xanthene-9-carboxylate has been synthesized as an unintentional byproduct during the recrystallization of propantheline bromide from methanol.^[2] This facile transesterification provides a straightforward method for its preparation.

Materials:

- Propantheline bromide
- Methanol

Procedure:

- Dissolve propantheline bromide (50 mg) in methanol (2 ml) at room temperature.
- Allow the solution to stand for an extended period (e.g., 6 days) to facilitate the formation of crystals of **methyl 9H-xanthene-9-carboxylate**.^[2]
- Isolate the resulting crystals.

- For X-ray diffraction analysis, coat the crystals with Paratone N oil and cool them in a stream of nitrogen vapor on the diffractometer.[2]

General Fischer Esterification of 9H-Xanthene-9-carboxylic Acid

A more general and direct synthesis can be achieved through the Fischer esterification of 9H-xanthene-9-carboxylic acid.

Materials:

- 9H-Xanthene-9-carboxylic acid
- Methanol (anhydrous)
- Strong acid catalyst (e.g., concentrated sulfuric acid or p-toluenesulfonic acid)
- Anhydrous sodium sulfate or magnesium sulfate
- Sodium bicarbonate solution (saturated)
- Organic solvent for extraction (e.g., diethyl ether or ethyl acetate)

Procedure:

- In a round-bottom flask, dissolve 9H-xanthene-9-carboxylic acid in a large excess of anhydrous methanol.
- Carefully add a catalytic amount of a strong acid (e.g., a few drops of concentrated H_2SO_4).
- Reflux the reaction mixture for several hours. Monitor the progress of the reaction by thin-layer chromatography (TLC).
- After the reaction is complete, allow the mixture to cool to room temperature.
- Remove the excess methanol under reduced pressure.
- Dissolve the residue in an organic solvent such as diethyl ether or ethyl acetate.

- Wash the organic layer with a saturated sodium bicarbonate solution to neutralize the acid catalyst, followed by washing with brine.
- Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate.
- Filter the drying agent and evaporate the solvent under reduced pressure to obtain the crude **methyl 9H-xanthene-9-carboxylate**.
- Purify the crude product by recrystallization from a suitable solvent (e.g., methanol or ethanol) or by column chromatography on silica gel.

Chemical Reactivity and Stability

Detailed studies on the chemical reactivity and stability of **methyl 9H-xanthene-9-carboxylate** are not extensively reported in the literature. However, based on its chemical structure as a methyl ester, the following reactivity can be anticipated:

- Hydrolysis: The ester functional group is susceptible to hydrolysis under both acidic and basic conditions to yield 9H-xanthene-9-carboxylic acid and methanol.
- Aminolysis: The compound can react with amines to form the corresponding amides.
- Reduction: The ester can be reduced to the corresponding alcohol, (9H-xanthen-9-yl)methanol, using reducing agents like lithium aluminum hydride.

The thermal stability of the related 6-hydroxy-3-oxo-3H-xanthene-9-carboxylic acid has been studied, showing decomposition at high temperatures (250–270 °C) with the release of carbon dioxide.[3] The thermal stability of **methyl 9H-xanthene-9-carboxylate** has not been specifically reported.

Biological Activity and Signaling Pathways

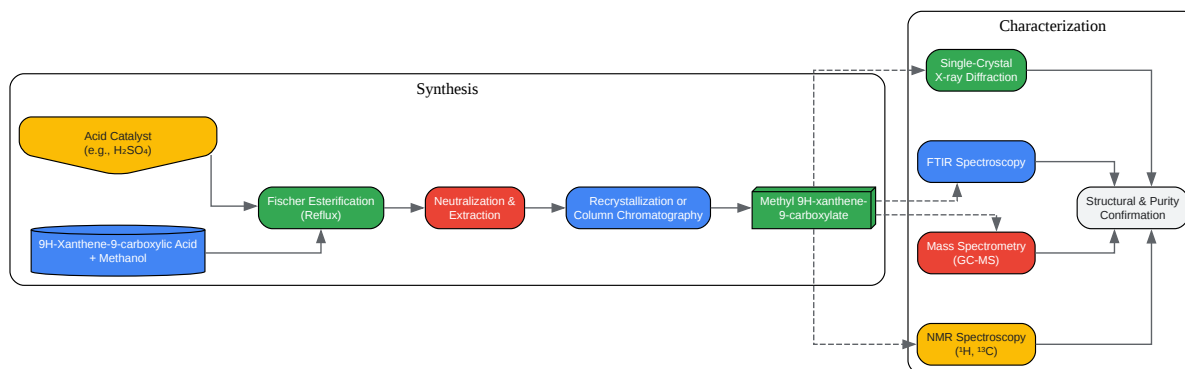
Currently, there is a lack of specific studies in the public domain detailing the biological activity or the involvement of **methyl 9H-xanthene-9-carboxylate** in any signaling pathways. The broader class of xanthene derivatives has been shown to exhibit a wide range of biological activities, and derivatives of the parent 9H-xanthene-9-carboxylic acid have been investigated

as potent and orally available enhancers of the mGlu1 receptor.[4][5] However, these studies do not specifically report on the activity of the methyl ester.

The xanthene scaffold is recognized for its potential in developing therapeutic agents, and it is plausible that **methyl 9H-xanthene-9-carboxylate** could serve as a valuable intermediate in the synthesis of more complex and biologically active molecules.[1] Further screening and research are required to elucidate any intrinsic biological activity of this compound.

Visualizations

As no specific signaling pathway for **methyl 9H-xanthene-9-carboxylate** has been described in the literature, a logical workflow for its synthesis and characterization is presented below.



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis and characterization of **methyl 9H-xanthene-9-carboxylate**.

Conclusion

Methyl 9H-xanthene-9-carboxylate is a well-characterized compound with established physical and chemical properties. While its direct biological activity remains to be elucidated, its structural relationship to a class of pharmacologically significant molecules makes it a compound of interest. This guide provides foundational information that can aid researchers and scientists in the synthesis, characterization, and further investigation of this molecule, potentially as a building block for the development of novel therapeutic agents. Future research should focus on screening for biological activity to unlock the full potential of this xanthene derivative.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. benchchem.com [benchchem.com]
- 2. Methyl 9H-xanthene-9-carboxylate - PMC [pmc.ncbi.nlm.nih.gov]
- 3. pstorage-accs-6854636.s3.amazonaws.com [pstorage-accs-6854636.s3.amazonaws.com]
- 4. 9H-Xanthene-9-carboxylic acid [1,2,4]oxadiazol-3-yl- and (2H-tetrazol-5-yl)-amides as potent, orally available mGlu1 receptor enhancers - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [physical and chemical properties of methyl 9H-xanthene-9-carboxylate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1580962#physical-and-chemical-properties-of-methyl-9h-xanthene-9-carboxylate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com